

AZ-628 Kinase Selectivity Profile: A Technical Guide

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Compound of Interest

Compound Name: AZ-628

Cat. No.: B1684355

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Abstract

AZ-628 is a potent, ATP-competitive inhibitor primarily targeting the RAF family of serine/threonine kinases, which are critical components of the RAS-RAF-MEK-ERK signaling pathway. Dysregulation of this pathway is a key driver in a significant portion of human cancers, making inhibitors like **AZ-628** valuable tools for research and potential therapeutic development. This document provides a comprehensive technical overview of the kinase selectivity profile of **AZ-628**, detailing its inhibitory activity against primary targets and other kinases. It includes structured data from biochemical assays, detailed experimental protocols for both biochemical and cell-based assays, and visualizations of the relevant signaling pathway and experimental workflows.

Kinase Selectivity Profile

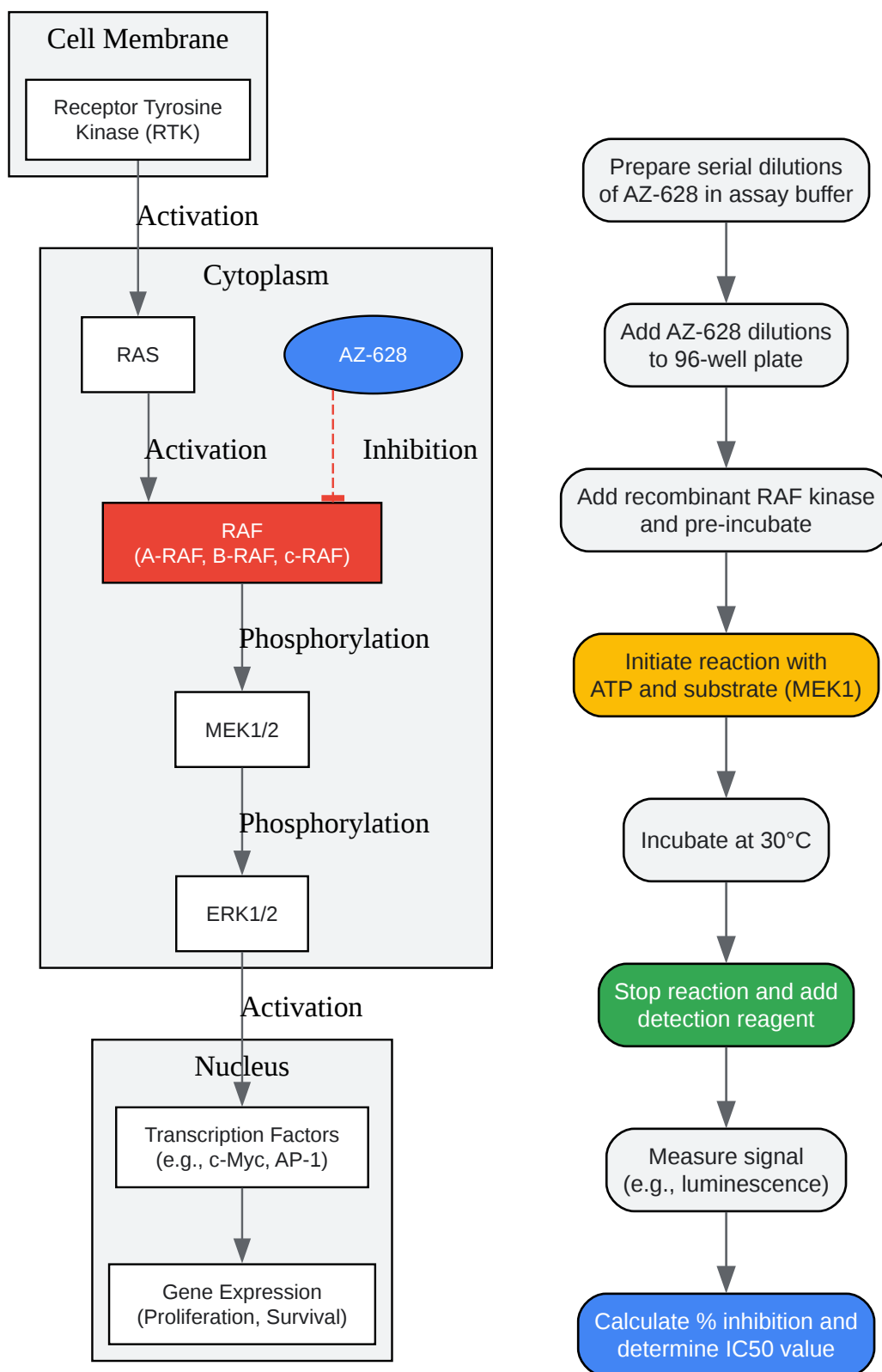
AZ-628 demonstrates high affinity for RAF kinases, with nanomolar potency against B-Raf, the oncogenic B-RafV600E mutant, and c-Raf-1. While its primary targets are within the RAF family, it has been shown to inhibit other tyrosine protein kinases, though generally at lower potencies. A summary of the available quantitative inhibition data is presented below.

Kinase Target	IC50 (nM)	Assay Type	Reference
c-Raf-1	29	In vitro kinase assay	[1]
B-RafV600E	34	In vitro kinase assay	[1]
B-Raf (wild-type)	105	In vitro kinase assay	[1]
VEGFR2	Mentioned as inhibited	Not specified	[1]
DDR2	Mentioned as inhibited	Not specified	[1]
Lyn	Mentioned as inhibited	Not specified	[1]
Flt1	Mentioned as inhibited	Not specified	[1]
FMS	Mentioned as inhibited	Not specified	[1]

Note: One study noted that **AZ-628** displays selectivity for RAF kinases over a panel of 150 other kinases, though the complete dataset was not provided.

Signaling Pathway

AZ-628 exerts its effects by inhibiting the RAF kinases, which are central to the RAS-RAF-MEK-ERK pathway. This pathway is a critical signaling cascade that regulates cell proliferation, differentiation, and survival.[\[2\]](#)



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References

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- 2. MAPK/ERK pathway - Wikipedia [en.wikipedia.org]
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